

"spectroscopic analysis of 5-Nitrobenzo[d]isoxazol-3-ol (NMR, IR, Mass Spec)"

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Compound of Interest

Compound Name: 5-Nitrobenzo[d]isoxazol-3-ol

Cat. No.: B1601002

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A Guide to the Spectroscopic Analysis of 5-Nitrobenzo[d]isoxazol-3-ol

Abstract

This technical guide provides a comprehensive exploration of the spectroscopic characterization of **5-Nitrobenzo[d]isoxazol-3-ol** (CAS No: 36238-80-9; Molecular Formula: $C_7H_4N_2O_4$).^[1] As a specialized heterocyclic compound, its structural verification is paramount for its application in research and drug development. This document details the theoretical underpinnings and practical methodologies for analyzing this molecule using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). While experimental spectra for this specific compound are not widely published, this guide synthesizes data from analogous structures and foundational spectroscopic principles to present a robust, predictive analysis. It is designed to equip researchers, scientists, and drug development professionals with the expertise to confidently identify and characterize this molecule.

Molecular Structure and Isomerism

5-Nitrobenzo[d]isoxazol-3-ol is a fused bicyclic system consisting of a benzene ring and an isoxazole ring. The placement of the nitro group at the 5-position and a hydroxyl group at the 3-position dictates its chemical and spectral properties. A crucial aspect to consider is the

potential for tautomerism, where the compound can exist in equilibrium between the -ol form (3-hydroxy) and the -one form (isoxazol-3(2H)-one). The spectroscopic data, particularly from NMR and IR, will provide insights into the predominant tautomer under analytical conditions.

5-Nitrobenzo[d]isoxazol-3-ol

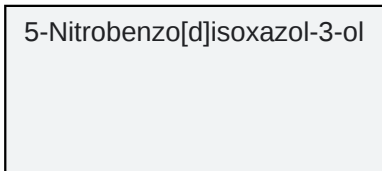


Figure 1: Chemical Structure of 5-Nitrobenzo[d]isoxazol-3-ol.

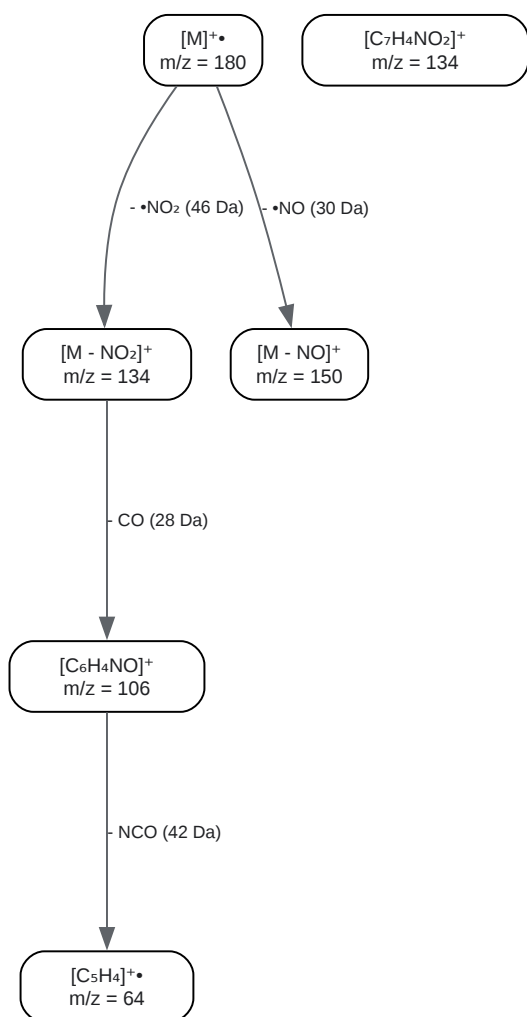


Figure 2: Predicted ESI-MS/MS fragmentation pathway.

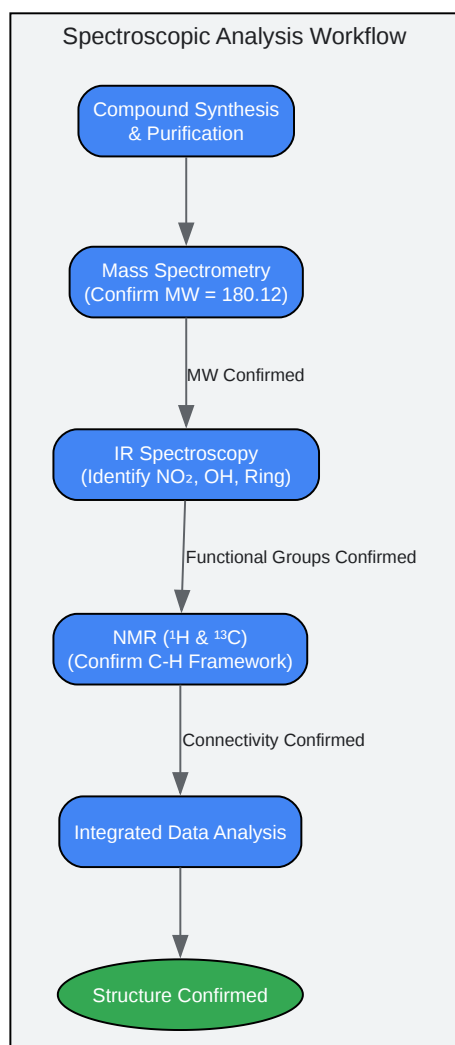


Figure 3: Integrated workflow for structural elucidation.

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References

- 1. chemshuttle.com [chemshuttle.com]
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